

comparative cost-effectiveness of Burow's solution in treating otitis

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Burow's Solution for Otitis: A Cost-Effectiveness Comparison

An objective guide for researchers and drug development professionals on the comparative efficacy and economic value of Burow's solution in the treatment of otitis.

Burow's solution, a formulation of aluminum acetate, has a long history of use in treating various forms of otitis, particularly otitis externa (swimmer's ear) and chronic suppurative otitis media. Its astringent and antimicrobial properties make it a viable alternative to antibiotic and corticosteroid-based therapies. This guide provides a comparative analysis of the cost-effectiveness of Burow's solution against other common treatments, supported by available clinical and economic data.

Comparative Efficacy

Burow's solution has demonstrated notable efficacy in resolving otic infections. Several studies have highlighted its broad-spectrum antimicrobial activity against common pathogens.

Key Efficacy Data:

- **Otitis Externa:** In cases of otitis externa, Burow's solution has been shown to be as effective as some antibiotic and steroid combinations. Its acidic nature creates an unfavorable environment for bacterial and fungal growth.

- Chronic Suppurative Otitis Media (CSOM): For CSOM, treatment with Burow's solution has resulted in high cure rates. In one study, 70% of ears were considered "cured" and 20% "improved" after treatment.[1] Another study on refractory otorrhea found that all cases resolved after treatment with a modified Burow's solution over a mean of 5.4 weeks.[2][3]

Cost-Effectiveness Analysis

A direct comparative cost-effectiveness study of Burow's solution against all alternatives is not readily available in published literature. However, by synthesizing data on drug costs, treatment duration, and the economic burden of treatment failure, a comparative overview can be constructed.

The total cost of treating otitis includes not only the price of the medication but also costs associated with healthcare visits, treatment failure, and management of adverse events. Otitis externa alone accounts for nearly \$500 million in healthcare costs annually in the United States, with an average cost of \$200 per visit.[4] The economic burden of chronic suppurative otitis media is also substantial, with initial treatment costs potentially exceeding the minimum monthly wage in some developing countries.[1][5] Treatment failure in severe cases like necrotizing otitis externa can lead to staggering costs, with one case report citing costs exceeding £122,000.[2]

Table 1: Comparative Cost Analysis of Otitis Treatments

Treatment Option	Estimated Drug Cost (per course)	Considerations
Burow's Solution (Aluminum Acetate)	\$15 - \$60[6][7][8][9]	Generally available over-the-counter or as a compounded solution. Cost can vary based on formulation and source.
Acetic Acid 2% Solution	\$5 - \$15[6]	An inexpensive over-the-counter option, effective for mild cases.
Generic Antibiotic Ear Drops (e.g., Ofloxacin)	\$17 - \$40[10]	Prescription required. Prices can vary significantly between generic and brand-name versions.
Brand-name Antibiotic/Steroid Ear Drops (e.g., Ciprodex)	\$35 - \$70 (with insurance co-pay)[11]	Higher acquisition cost, often used for more severe infections.
Systemic Antibiotics (e.g., Amoxicillin)	\$7 - \$20[11]	Generally inexpensive, but their use for uncomplicated otitis externa is not recommended due to lower efficacy and risk of resistance. [12][13]

Note: Drug costs are estimates and can vary based on location, pharmacy, and insurance coverage.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of research findings. Below are representative protocols for key experiments related to the evaluation of Burow's solution.

Preparation of Modified Burow's Solution for Clinical Use

This protocol is based on a method developed for rapid preparation.[\[14\]](#)

Materials:

- Aluminum acetate ($\text{Al}_2\text{O}(\text{CH}_3\text{COO})_4$): 12.1 g
- Acetic acid (33%): 25 ml
- Tartaric acid: 4.5 g
- Purified water: 75 ml
- Sterile purified water
- Sterile filter

Procedure:

- Mix aluminum acetate, acetic acid, tartaric acid, and purified water in a suitable vessel.
- Heat the mixture to 80°C for 2 hours while stirring to ensure complete dissolution.
- After heating, add sterile purified water to bring the total volume to 100 ml, accounting for evaporation.
- Pass the solution through a sterile filter to ensure sterility.
- The resulting modified Burow's solution contains approximately 13% aluminum acetate with a pH of 3.

In Vitro Antimicrobial Effectiveness Testing

This protocol outlines a general procedure for assessing the antimicrobial activity of an otic solution.

Materials:

- Test product (e.g., Burow's solution)

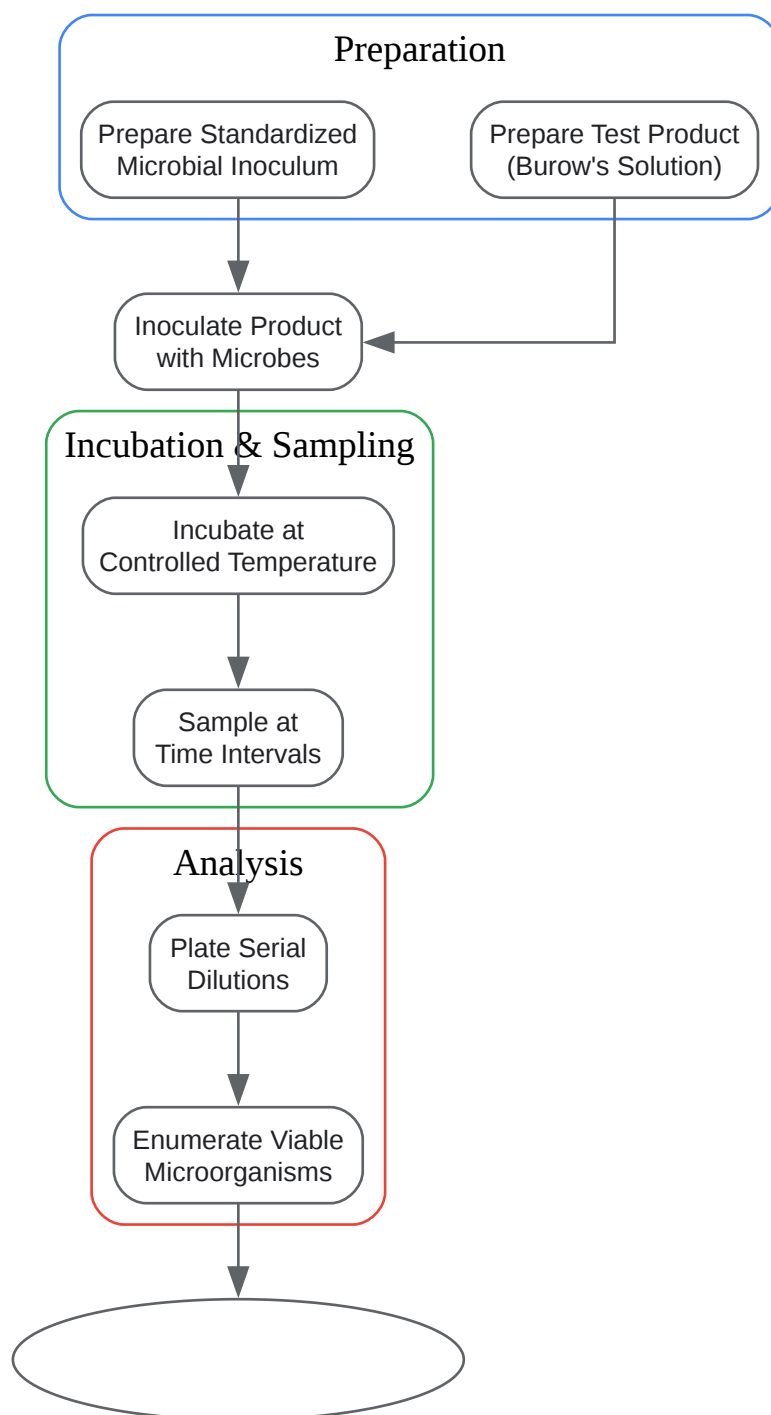
- Standardized microbial inoculums (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Candida albicans*)
- Sterile peptone saline
- Culture media (e.g., Tryptic Soy Agar, Sabouraud Dextrose Agar)
- Sterile containers
- Incubator

Procedure:

- Preparation of Inoculum: Prepare standardized suspensions of test microorganisms to a concentration of approximately 1×10^8 colony-forming units (CFU) per ml.
- Inoculation: Inoculate a predetermined volume of the test product with a small volume (0.5% to 1.0%) of the microbial suspension to achieve a final concentration of 1×10^5 to 1×10^6 CFU per ml.
- Incubation: Incubate the inoculated product at a controlled temperature (e.g., $22.5 \pm 2.5^\circ\text{C}$).
- Sampling and Plating: At specified time intervals (e.g., 0, 6, 24, 48 hours, and 7, 14, 28 days), withdraw a sample from the inoculated product, neutralize the antimicrobial agent if necessary, and perform serial dilutions. Plate the dilutions onto appropriate culture media.
- Enumeration: Incubate the plates and count the number of viable microorganisms at each time point to determine the reduction in microbial count over time.

Visualizations

Experimental Workflow for Antimicrobial Efficacy Testing



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Caption: Workflow for in vitro antimicrobial efficacy testing of Burow's solution.

Logical Relationship in Otitis Externa Treatment Decision-Making



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Caption: Decision pathway for the initial management of otitis externa.

Conclusion

Burow's solution presents a cost-effective and efficacious treatment option for various forms of otitis, particularly in cases of uncomplicated otitis externa and chronic suppurative otitis media. Its low cost, over-the-counter availability, and broad-spectrum antimicrobial action make it a valuable tool in the clinical setting. While direct comparative cost-effectiveness studies are limited, the available data on drug pricing and the economic impact of otitis suggest that Burow's solution is an economically sound choice, especially in resource-limited settings. Further research focusing on head-to-head economic evaluations would be beneficial to solidify its position in treatment guidelines.

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